

Uncharted Territory: The Case of N-(2,2-dimethoxyethyl)cyclohexanamine

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Compound of Interest

Compound Name: N-(2,2-dimethoxyethyl)cyclohexanamine

Cat. No.: B1305079

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An extensive review of scientific literature and patent databases reveals that **N-(2,2-dimethoxyethyl)cyclohexanamine** is a commercially available chemical compound with a notable absence of published research into its discovery, history, and biological activity. This technical guide addresses the current state of knowledge, or lack thereof, and outlines the compound's basic chemical properties based on available data.

While the user's request was for an in-depth technical guide on the discovery and history of **N-(2,2-dimethoxyethyl)cyclohexanamine**, a comprehensive search of public domain information, including scientific databases and patent archives, yielded no specific research papers, patents, or historical documents pertaining to this molecule's development or application. Chemical supplier databases confirm its existence and commercial availability, primarily as a building block for organic synthesis. One source explicitly states that there is "no mention of its utilization in scientific research"[\[1\]](#).

This lack of information prevents the creation of a detailed guide on its pharmacology, mechanism of action, or clinical development as requested. There is no quantitative data, experimental protocols, or signaling pathways to report.

Chemical and Physical Properties

What is known about **N-(2,2-dimethoxyethyl)cyclohexanamine** is its basic chemical identity. This information is summarized in the table below.

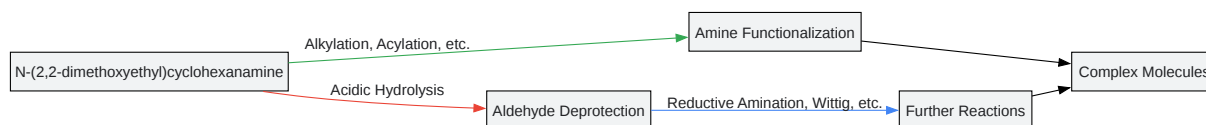
Property	Value	Source
CAS Number	99863-45-3	[2] [3] [4] [5]
Molecular Formula	C10H21NO2	[3]
Molecular Weight	187.28 g/mol	[3]
IUPAC Name	N-(2,2-dimethoxyethyl)cyclohexanamine	[3]
Synonyms	Cyclohexyl-(2,2-dimethoxyethyl)-amine, N-(2,2-Dimethoxyethyl)cyclohexylamine	[3]

The hydrochloride salt of this compound is also documented with the CAS number 97552-62-0 and a molecular formula of C10H22ClNO2[\[6\]](#).

Potential Areas of Interest: A Speculative Outlook

Given the chemical structure of **N-(2,2-dimethoxyethyl)cyclohexanamine**, which features a cyclohexylamine moiety and a protected aldehyde (the dimethoxyethyl group), it is possible to speculate on its potential, though unproven, utility in several areas of chemical and pharmaceutical research.

- **Organic Synthesis:** The primary amine offers a reactive site for a variety of chemical transformations, such as N-alkylation, acylation, and condensation reactions. The acetal group can be hydrolyzed under acidic conditions to reveal a reactive aldehyde, making the compound a potential precursor for the synthesis of more complex molecules. A logical workflow for its use in synthesis is depicted below.



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Caption: Potential synthetic utility of **N-(2,2-dimethoxyethyl)cyclohexanamine**.

- **Medicinal Chemistry:** The cyclohexylamine scaffold is present in a number of biologically active compounds. Derivatives of cyclohexylamine have been investigated for various therapeutic applications. For instance, some cyclohexylamine derivatives have been explored for their potential as acetylcholinesterase inhibitors and for their antimicrobial and antiproliferative activities. It is conceivable that **N-(2,2-dimethoxyethyl)cyclohexanamine** could serve as a starting material for the synthesis of novel drug candidates.

Conclusion

In conclusion, **N-(2,2-dimethoxyethyl)cyclohexanamine** remains a chemical entity with no documented history of discovery or scientific investigation in the public domain. Its availability from chemical suppliers suggests a role as a synthetic intermediate. While its structural features hint at potential applications in organic synthesis and medicinal chemistry, any such applications are purely speculative at this time. This report underscores the vast number of chemical structures that exist but have not yet been subjected to systematic scientific inquiry. For researchers and drug development professionals, this compound represents a blank slate, an opportunity for novel exploration, should a synthetic or biological rationale emerge.

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References

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